

Unraveling the Identity of O-Phthalimide-C1-S-C1-acid: A Chemical Enigma

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Compound of Interest

Compound Name: *O-Phthalimide-C1-S-C1-acid*

Cat. No.: *B12371850*

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The compound designated as "**O-Phthalimide-C1-S-C1-acid**" does not correspond to a recognized chemical entity within standard nomenclature databases and scientific literature. Extensive searches for this name and its plausible structural interpretations have failed to identify a specific, well-documented molecule. The name itself appears to be a non-standard or proprietary descriptor, precluding the retrieval of the detailed historical, experimental, and quantitative data required for an in-depth technical guide.

The provided nomenclature suggests a chemical structure containing a phthalimide group, two single-carbon linkers, a sulfur atom (likely a thioether), and a carboxylic acid. However, the "O-" prefix is ambiguous in this context. Typically, substituents are attached to the nitrogen atom of the phthalimide ring. An attachment via an oxygen atom is unconventional. A more plausible interpretation would be an N-substituted phthalimide.

A potential, albeit speculative, structure based on a more conventional N-substitution would be 2-((phthalimido-methyl)thio)acetic acid. This molecule comprises a phthalimide group linked through its nitrogen to a methylene group (-CH₂-), which is in turn connected to a sulfur atom, another methylene group, and finally a carboxylic acid group (-COOH).

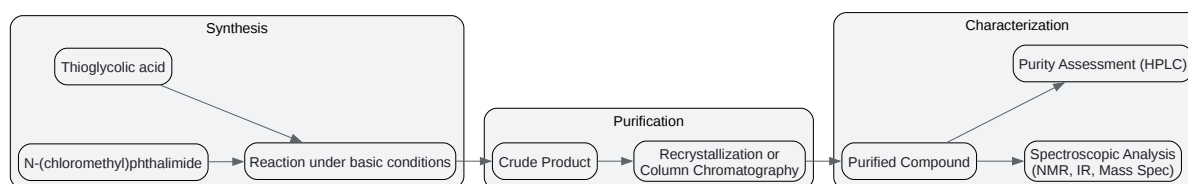
Despite this plausible interpretation, there is no significant body of research associated with this specific structure that would allow for the creation of a comprehensive technical guide as requested. The discovery, history, detailed experimental protocols, and extensive quantitative data for this compound are not readily available in the public domain.

Hypothetical Experimental and Logical Workflows

Given the lack of concrete information, it is possible to outline hypothetical workflows that would be relevant for the characterization and evaluation of such a novel chemical entity.

General Synthesis and Characterization Workflow

The synthesis of a molecule like 2-((phthalimido-methyl)thio)acetic acid would likely follow a multi-step process, followed by rigorous purification and characterization.

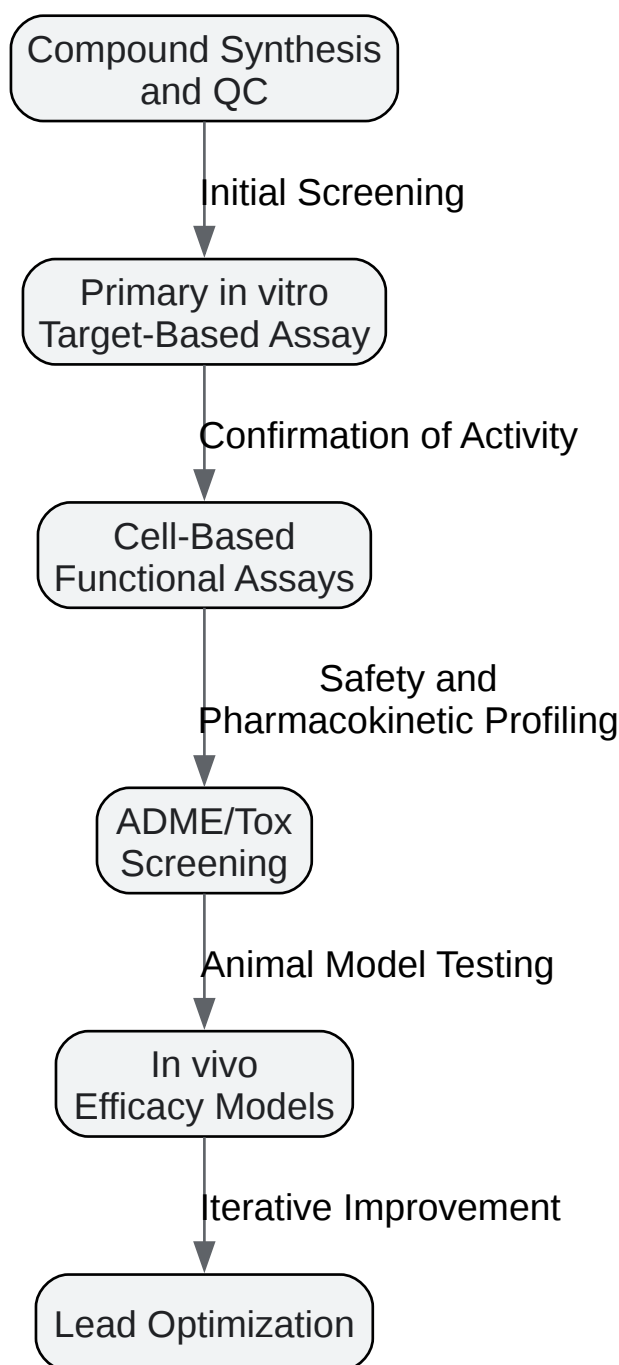


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Caption: A generalized workflow for the synthesis, purification, and characterization of a hypothetical phthalimide-containing compound.

Hypothetical Biological Screening Cascade

If this compound were being investigated for potential therapeutic applications, a typical screening cascade would be employed to assess its biological activity.



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Caption: A representative cascade for the preclinical evaluation of a novel chemical entity in drug discovery.

In conclusion, while the specific compound "**O-Phthalimide-C1-S-C1-acid**" remains elusive, the principles of chemical synthesis, characterization, and biological evaluation outlined above would be applicable to any novel molecule of a similar structural class. Further investigation

would require a definitive, standard chemical identifier to unlock the existing body of scientific knowledge.

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